

2,4-Difluoro-5-nitrophenol molecular structure and weight

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Compound of Interest

Compound Name: 2,4-Difluoro-5-nitrophenol

Cat. No.: B174620

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Technical Guide: 2,4-Difluoro-5-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2,4-Difluoro-5-nitrophenol**, a key intermediate in pharmaceutical and materials science research.

Molecular Structure and Properties

2,4-Difluoro-5-nitrophenol is a fluorinated and nitrated phenolic compound.^[1] Its chemical structure consists of a benzene ring substituted with two fluorine atoms, a nitro group, and a hydroxyl group.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	2,4-Difluoro-5-nitrophenol[2][3]
CAS Number	113512-57-5[1][2][4]
Molecular Formula	C ₆ H ₃ F ₂ NO ₃ [1][2][4]
Molecular Weight	175.09 g/mol [4]
SMILES	OC1=CC(--INVALID-LINK--=O)=C(F)C=C1F[4]
InChI Key	SMRYCTJAGPDVEH-UHFFFAOYSA-N[2]

Table 2: Physicochemical Properties

Property	Value
Appearance	White to off-white crystalline powder.[1]
Melting Point	110-115 °C[1] or 113.0-120.0 °C[2]
Solubility	Sparingly soluble in water; soluble in organic solvents and basic aqueous solutions.[1][5]
Storage	Store in tightly sealed containers below 25 °C, protected from light and moisture.[1]

Spectroscopic Data

Table 3: Spectroscopic Analysis

Technique	Data
¹ H NMR (400 MHz, acetone-d ₆)	δ 9.59 (s, 1H), 7.78 (t, J=7.2 Hz, 1H), 7.45 (t, J=10.4 Hz, 1H)[5]
Mass Spectrometry (ESI)	m/z: 176.0 (M+H) ⁺ [5]
Infrared (FTIR)	Conforms to structure[2]

Experimental Protocols

Synthesis of 2,4-Difluoro-5-nitrophenol

A common synthetic route involves the nitration of a protected 2,4-difluorophenol followed by deprotection.[\[5\]](#)

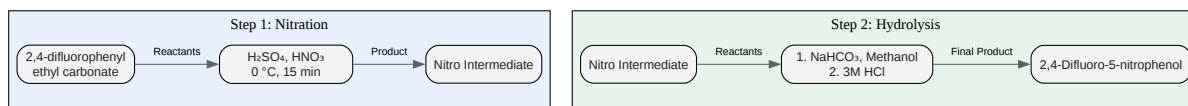
Step 1: Nitration of 2,4-difluorophenyl ethyl carbonate

- Materials: 2,4-difluorophenyl ethyl carbonate (3.1 g, 16 mmol), sulfuric acid (10 mL), nitric acid (0.78 ml, 19 mmol).[\[5\]](#)
- Procedure:
 - Dissolve 2,4-difluorophenyl ethyl carbonate in sulfuric acid in a flask cooled to 0 °C.[\[5\]](#)
 - Slowly add nitric acid to the solution while maintaining the temperature at approximately 0 °C.[\[5\]](#)
 - Allow the reaction to proceed for 15 minutes.[\[5\]](#)
 - Quench the reaction by adding ice-cold water (70 mL).[\[5\]](#)
 - Extract the product with ethyl acetate (2 x 50 mL).[\[5\]](#)
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate to obtain the nitro product as a thick syrup.[\[5\]](#)

Step 2: Hydrolysis to 2,4-Difluoro-5-nitrophenol

- Materials: Nitro product from Step 1, methanol (20 mL), solid sodium bicarbonate (4.0 g, 47 mmol).[\[5\]](#)
- Procedure:
 - Dissolve the nitro product in methanol.[\[5\]](#)
 - Add solid sodium bicarbonate and stir the mixture for 16 hours at room temperature.[\[5\]](#)

3. Filter the mixture and concentrate the filtrate.[5]
4. Dissolve the resulting solid in water (20 ml) and acidify with 3M HCl solution to a pH of ~5.[5]
5. Extract the product with dichloromethane (3 x 25 mL).[5]
6. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate to yield **2,4-difluoro-5-nitrophenol**. [5] The reported yield for this process is 84%. [5]



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